

## Health and safety handling precautions for N-Ethyl-n-butylamine

Author: BenchChem Technical Support Team. Date: December 2025



An In-Depth Technical Guide to the Health and Safety Handling of N-Ethyl-n-butylamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **N-Ethyl-n-butylamine** (CAS No. 13360-63-9), a secondary aliphatic amine utilized as an intermediate in the synthesis of various chemicals, including herbicides and pharmaceuticals.[1][2] Due to its hazardous properties, strict adherence to safety protocols is imperative.

## **Chemical and Physical Properties**

**N-Ethyl-n-butylamine** is a colorless to pale yellow liquid with a characteristic amine-like odor. [1][2] It is a flammable and corrosive substance.[1][2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of N-Ethyl-n-butylamine



Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>15</sub> N	[1]
Molecular Weight	101.19 g/mol	[1][3]
CAS Number	13360-63-9	[1]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Amine-like, fishy, ammonia-like	[1][4]
Boiling Point	Approximately 108°C (226- 228°F) at 760 mmHg	[1][3]
Melting Point	Approximately -78°C (-108°F)	[1][3]
Flash Point	18°C (65°F) (closed cup)	[1]
Density	Approximately 0.74 g/mL at 25°C	[1]
Solubility	Partially soluble in water; miscible with organic solvents like alcohol and ether.	[1]
Vapor Pressure	27.0 mmHg	[3]
Vapor Density	Heavier than air	[1]

#### **Hazard Identification and GHS Classification**

**N-Ethyl-n-butylamine** is classified as a hazardous substance. Its GHS classification is summarized in Table 2. It is a flammable liquid and vapor that can cause severe skin burns and eye damage, and is harmful if swallowed or inhaled.[1][2]

Table 2: GHS Hazard Classification for N-Ethyl-n-butylamine



Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Acute Toxicity, Inhalation	Not specified, but harmful	Harmful if inhaled

Source: GHS classifications are based on information from multiple safety data sheets.[1][2]

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **N-Ethyl-n-butylamine**.

### **Engineering Controls**

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- All equipment used when handling the product must be grounded to prevent static discharge.
   [7][8]

## **Personal Protective Equipment (PPE)**

A comprehensive PPE plan is mandatory when handling N-Ethyl-n-butylamine.

• Eye/Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch) are required.[1]



- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[1] A complete suit protecting against chemicals is necessary to prevent skin contact.[1]
- Respiratory Protection: If engineering controls are insufficient, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used. For sole protection, a full-face supplied air respirator is required.[1]

#### **Storage**

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][9]
- Keep away from sources of ignition, heat, sparks, and open flames.[6][8]
- Incompatible materials include strong oxidizing agents, acids, and metals like copper.[1][9]



## Preparation Conduct Risk Assessment Don Appropriate PPE (Goggles, Face Shield, Gloves, Lab Coat) Ensure Engineering Controls are Active (Fume Hood, Ventilation) Handling Transfer Chemical in Fume Hood Use Grounded Equipment Eliminate Ignition Sources **Post-Handling** Store in a Cool, Dry, Well-Ventilated Area Dispose of Waste According to Regulations Clean Work Area and Wash Hands

#### Workflow for Safe Handling of N-Ethyl-n-butylamine

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Caption: Workflow for the safe handling of **N-Ethyl-n-butylamine**.



## **Emergency Procedures**

Immediate and appropriate action is crucial in the event of an emergency involving **N-Ethyl-n-butylamine**.

#### First Aid Measures

- General Advice: Consult a physician immediately and show them the safety data sheet.[1]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[1]
- Skin Contact: Take off contaminated clothing and shoes immediately. Wash off with soap and plenty of water for at least 15 minutes.[1]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[1]

## **Firefighting Measures**

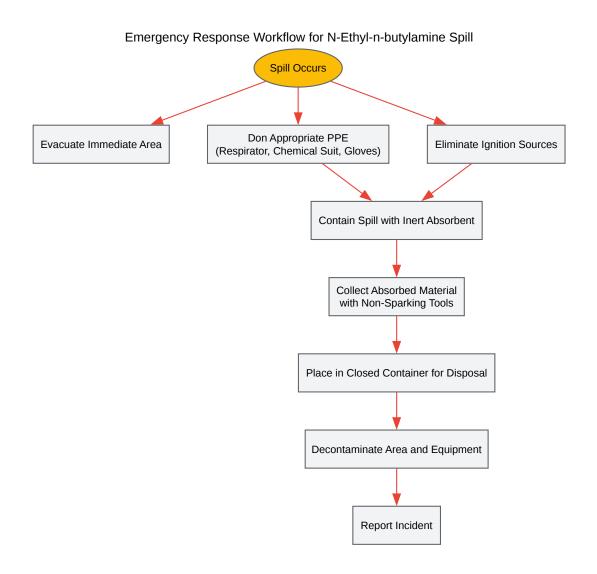
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: Flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.[3] Hazardous decomposition products formed under fire conditions include carbon oxides and nitrogen oxides (NOx).[1]
- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary.

#### **Accidental Release Measures**

 Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Evacuate personnel to safe areas.[1]



- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Containment and Cleaning: Soak up with inert absorbent material (e.g., sand, earth) and dispose of as hazardous waste.[7] Keep in suitable, closed containers for disposal.[1]





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Caption: Emergency response workflow for an N-Ethyl-n-butylamine spill.

# **Toxicological Information and Experimental Protocols**

While specific toxicological studies on **N-Ethyl-n-butylamine** are not readily available in the public domain, its hazard classification is based on standardized experimental protocols. The following sections describe the methodologies for key toxicological assessments as outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

### **Acute Oral Toxicity (Representative Protocol: OECD 401)**

- Principle: This test provides information on health hazards likely to arise from a single oral
  exposure to a substance.[1] A statistically derived single dose of a substance that can be
  expected to cause death in 50% of the animals (LD50) is determined.[1]
- Methodology:
  - Animals: Healthy, young adult rodents (commonly rats) are used.[1] Animals are fasted overnight before dosing.[1]
  - Dosing: The test substance is administered in graduated doses to several groups of animals, with one dose per group, via gavage.[1]
  - Observation: Animals are observed for at least 14 days for signs of toxicity and mortality.
     [1] Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
  - Necropsy: All animals (those that die during the test and survivors at the end) are subjected to a gross necropsy.[1]



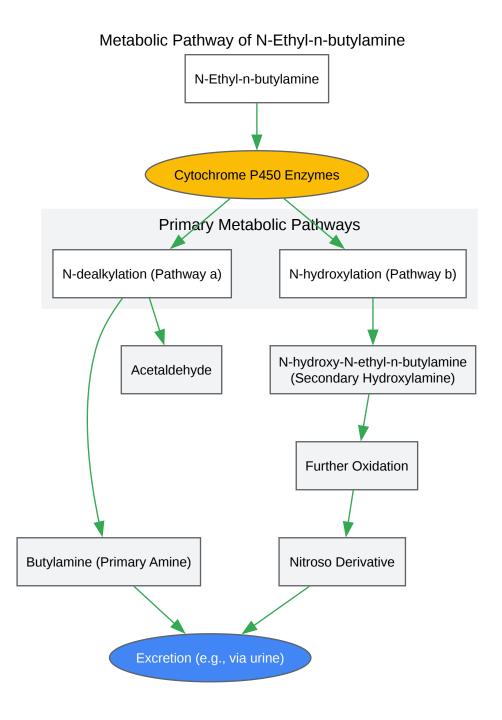
## Acute Dermal and Eye Irritation/Corrosion (Representative Protocols: OECD 404 & 405)

- Principle: These tests determine the potential for a substance to cause reversible (irritation)
   or irreversible (corrosion) damage to the skin and eyes, respectively.[10][11]
- Methodology (Dermal OECD 404):
  - Animals: Albino rabbits are typically used.[12]
  - Application: A single dose (0.5 mL for liquids) is applied to a small area of shaved skin.[12]
  - Exposure: The test substance is held in contact with the skin for up to 4 hours.
  - Observation: The skin is examined for erythema and edema at specified intervals for up to 14 days.[12]
- Methodology (Eye OECD 405):
  - Animals: Albino rabbits are the preferred species.
  - Application: A single dose is applied into the conjunctival sac of one eye; the other eye serves as a control.[9] The use of analgesics and anesthetics is recommended to minimize pain.[7]
  - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for effects on the cornea, iris, and conjunctiva.[9] The observation period can extend up to 21 days to assess reversibility.[7]

## **Metabolic Pathway**

The metabolism of secondary aliphatic amines like **N-Ethyl-n-butylamine** is primarily mediated by cytochrome P450 enzymes in the liver.[13][14] The metabolic process can lead to the formation of various metabolites through N-dealkylation and N-hydroxylation.[13][14]





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Caption: Generalized metabolic pathway of **N-Ethyl-n-butylamine**.

## **Disposal Considerations**



- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated Packaging: Dispose of as unused product.[1]

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1]
- Incompatible Materials: Strong oxidizing agents.[1]
- Hazardous Decomposition Products: Under fire conditions, can produce carbon oxides and nitrogen oxides (NOx).[1]

This technical guide is intended to provide comprehensive health and safety information for the handling of **N-Ethyl-n-butylamine**. It is essential for all personnel to be thoroughly trained on these procedures and to have access to the full Safety Data Sheet (SDS) before working with this chemical.

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- To cite this document: BenchChem. [Health and safety handling precautions for N-Ethyl-n-butylamine]. BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b155137#health-and-safety-handling-precautions-for-n-ethyl-n-butylamine]

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